

N-Boc-15-aminopentadecanoic Acid: A Technical Solubility Profile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Boc-15-aminopentadecanoic acid*

Cat. No.: *B8179808*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Boc-15-aminopentadecanoic acid is a bifunctional molecule featuring a long C15 alkyl chain, which imparts significant hydrophobicity. One terminus of the chain is a carboxylic acid, while the other is a Boc-protected amine. This structure makes it a valuable building block, particularly as a linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs).^[1] PROTACs are emergent therapeutic modalities that co-opt the cell's ubiquitin-proteasome system to induce the degradation of specific target proteins.^{[2][3]} The linker component of a PROTAC is crucial as it dictates the spatial orientation of the two ligands and influences the overall physicochemical properties of the molecule, including its solubility.^[1] An understanding of the solubility profile of **N-Boc-15-aminopentadecanoic acid** is therefore critical for its effective handling, reaction optimization, and the development of soluble and bioavailable PROTACs.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₂₀ H ₃₉ NO ₄	N/A
Molecular Weight	357.53 g/mol	N/A
Appearance	White to off-white solid	N/A
Melting Point	Not reported	N/A
pKa	Carboxylic acid: ~4-5 (estimated)	N/A

Solubility Profile

Quantitative solubility data for **N-Boc-15-aminopentadecanoic acid** is not readily available in the public domain. However, based on its structure—a long aliphatic chain with a polar carboxylic acid and a protected amine—a qualitative solubility profile can be inferred. The bulky, non-polar C15 chain is expected to dominate the molecule's behavior, leading to poor solubility in aqueous solutions. The Boc protecting group further increases the lipophilicity of the amine terminus.

The presence of the carboxylic acid group suggests that the solubility will be pH-dependent. In basic aqueous solutions, the carboxylic acid will be deprotonated to a carboxylate salt, which should exhibit increased aqueous solubility. Conversely, in acidic solutions, the carboxylic acid will be protonated and the Boc group may be labile.

Solubility is expected to be significantly better in organic solvents, particularly polar aprotic solvents that can solvate both the polar head groups and the non-polar tail.

Qualitative Solubility Table

Solvent	Predicted Solubility	Rationale
Water	Insoluble	The long hydrophobic C15 alkyl chain dominates the molecule's properties.
Aqueous Buffers (pH 7.4)	Very Poorly Soluble	At physiological pH, the carboxylic acid is partially deprotonated, but the long alkyl chain still limits aqueous solubility.
Aqueous Base (e.g., 1M NaOH)	Sparingly Soluble to Soluble	Deprotonation of the carboxylic acid to form a more soluble carboxylate salt.
Methanol	Soluble	A polar protic solvent that can hydrogen bond with the carboxylic acid and solvate the molecule.
Ethanol	Soluble	Similar to methanol, a polar protic solvent.
Dimethyl Sulfoxide (DMSO)	Soluble	A highly polar aprotic solvent capable of dissolving a wide range of organic molecules.
N,N-Dimethylformamide (DMF)	Soluble	A polar aprotic solvent commonly used for peptide synthesis and related applications.
Dichloromethane (DCM)	Soluble	A non-polar aprotic solvent that can solvate the long alkyl chain.
Hexanes	Poorly Soluble to Insoluble	A non-polar solvent that may not sufficiently solvate the polar carboxylic acid and Boc-amine groups.

Experimental Protocol: Determination of Thermodynamic Solubility

The following is a general protocol for determining the thermodynamic solubility of **N-Boc-15-aminopentadecanoic acid** in various solvents. This method, often referred to as the shake-flask method, is considered the gold standard for solubility determination.[4][5]

Materials:

- **N-Boc-15-aminopentadecanoic acid**
- Selected solvents (e.g., water, phosphate-buffered saline (PBS) pH 7.4, 0.1 M HCl, 0.1 M NaOH, methanol, ethanol, DMSO, DMF, DCM)
- 2 mL glass vials with screw caps
- Analytical balance
- Vortex mixer
- Thermostatically controlled shaker/incubator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or Mass Spectrometer)
- Syringes and 0.22 µm syringe filters

Procedure:

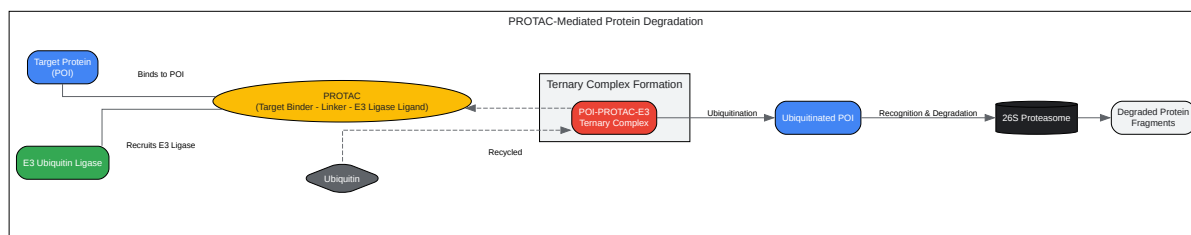
- **Preparation of Stock Solution:** Prepare a concentrated stock solution of **N-Boc-15-aminopentadecanoic acid** in a solvent in which it is freely soluble (e.g., DMSO or methanol) for the preparation of calibration standards.
- **Preparation of Calibration Curve:** Create a series of calibration standards by serially diluting the stock solution with the analytical mobile phase. Analyze these standards by HPLC to

generate a calibration curve of peak area versus concentration.

- **Sample Preparation:** Add an excess amount of **N-Boc-15-aminopentadecanoic acid** to a 2 mL glass vial. The excess solid should be clearly visible.
- **Solvent Addition:** Add a known volume (e.g., 1 mL) of the desired solvent to the vial.
- **Equilibration:** Cap the vials tightly and place them in a thermostatically controlled shaker set to a constant temperature (e.g., 25 °C or 37 °C). Shake the vials for a sufficient period to ensure equilibrium is reached (typically 24-48 hours). A preliminary time-course experiment can be run to determine the time to reach equilibrium.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed for a short period to allow the excess solid to settle. Alternatively, centrifuge the vials at a high speed (e.g., 10,000 rpm for 10 minutes) to pellet the undissolved solid.
- **Sample Collection and Dilution:** Carefully withdraw an aliquot of the supernatant, ensuring no solid particles are disturbed. Filter the aliquot through a 0.22 µm syringe filter into a clean vial. Dilute the filtered supernatant with the HPLC mobile phase to a concentration that falls within the range of the calibration curve.
- **HPLC Analysis:** Analyze the diluted sample by HPLC using the same method as for the calibration standards.
- **Calculation of Solubility:** Use the peak area from the HPLC analysis and the calibration curve to determine the concentration of **N-Boc-15-aminopentadecanoic acid** in the diluted sample. Back-calculate the original concentration in the undiluted supernatant, taking into account the dilution factor. This concentration represents the thermodynamic solubility of the compound in the tested solvent at the specified temperature.

Visualization of Application in PROTAC Mechanism

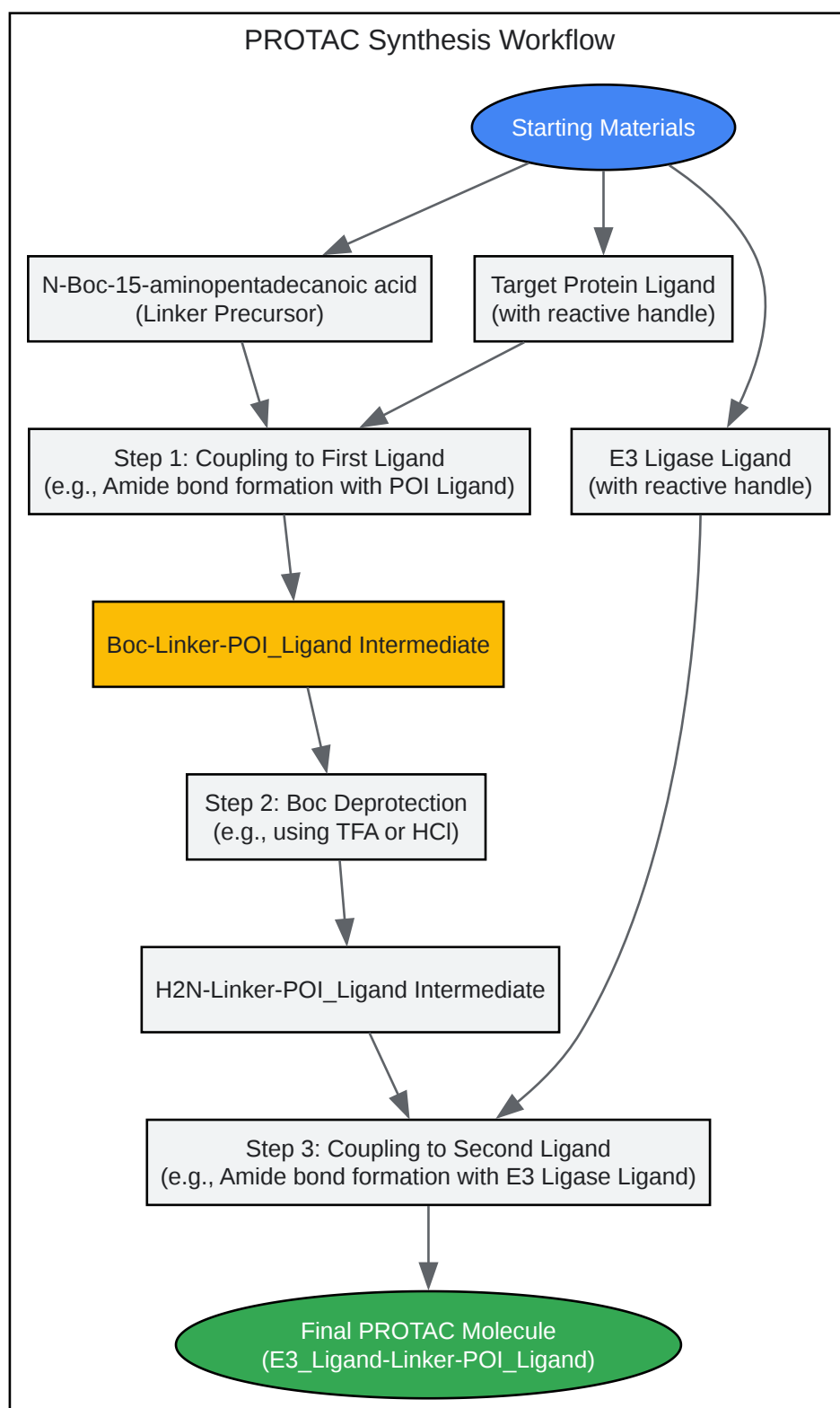
N-Boc-15-aminopentadecanoic acid serves as a linker in the synthesis of PROTACs. The following diagram illustrates the general mechanism of action of a PROTAC, highlighting the role of the linker in facilitating the formation of a ternary complex between the target protein and an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein.^{[6][7][8]}



[Click to download full resolution via product page](#)

Caption: PROTAC Mechanism of Action.

The following diagram illustrates a simplified workflow for the synthesis of a PROTAC molecule, where **N-Boc-15-aminopentadecanoic acid** is used as a linker precursor.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chempep.com [chempep.com]
- 2. What are PROTACs? Mechanisms, advantages, and challenges | Drug Discovery News [drugdiscoverynews.com]
- 3. encyclopedia.pub [encyclopedia.pub]
- 4. chem.ws [chem.ws]
- 5. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 6. PROTACs— a game-changing technology - PMC [pmc.ncbi.nlm.nih.gov]
- 7. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 8. Proteolysis targeting chimera - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [N-Boc-15-aminopentadecanoic Acid: A Technical Solubility Profile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8179808#n-boc-15-aminopentadecanoic-acid-solubility-profile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com